

# An In-depth Technical Guide on 5-Bromo-2-methylindole

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 5-Bromo-2-methylindole

Cat. No.: B089619

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This guide provides essential physicochemical data for **5-Bromo-2-methylindole**, a compound of interest for researchers, scientists, and professionals in drug development. The information is presented in a clear, structured format to facilitate its use in a laboratory and research context.

## Physicochemical Data

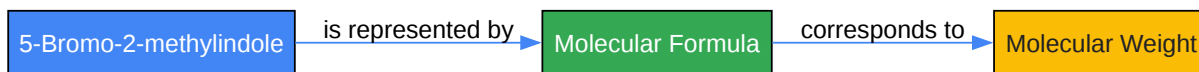
The core molecular properties of **5-Bromo-2-methylindole** are summarized in the table below. This data is fundamental for experimental design, including reaction stoichiometry, solution preparation, and analytical characterization.

Identifier	Value
Molecular Formula	C <sub>9</sub> H <sub>8</sub> BrN[1][2][3][4]
Molecular Weight	210.07 g/mol [2]
Monoisotopic Mass	208.98401 Da[2][3]
CAS Number	1075-34-9[1][2][3]

## Logical Relationship of Molecular Identifiers

The following diagram illustrates the direct relationship between the chemical name, its empirical formula, and its calculated molecular weight. This visualization helps to conceptualize

the connection between these key identifiers.



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Relationship between chemical name, formula, and molecular weight.

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## References

- 1. 5-BROMO-2-METHYLINDOLE | 1075-34-9 [chemnet.com]
- 2. 5-Bromo-2-methylindole | C<sub>9</sub>H<sub>8</sub>BrN | CID 5003968 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
- 4. 5-Bromo-2-methylindole, 96% 5 g | Request for Quote | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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